

Ferrous Bromide: A Technical Overview of Key Identifiers

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Compound of Interest

Compound Name: Ferrous bromide

Cat. No.: B049432

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For researchers, scientists, and professionals engaged in drug development, precise identification of chemical compounds is paramount. This technical guide provides essential information on **Ferrous Bromide** (FeBr₂), focusing on its Chemical Abstracts Service (CAS) number and molecular weight.

Core Chemical Data

The fundamental identifiers for anhydrous **ferrous bromide** are summarized in the table below. This data is critical for accurate substance registration, safety data sheet (SDS) management, and experimental design.

Identifier	Value	Citations
CAS Number	7789-46-0	[1] [2] [3] [4] [5]
Molecular Weight	215.65 g/mol	[2] [5] [6]

It is important to note that hydrated forms of **ferrous bromide** will have different CAS numbers and molecular weights. For instance, the tetrahydrate of iron(II) bromide has a CAS number of 20049-61-0[\[1\]](#). The anhydrous form, a yellow or brownish-colored paramagnetic solid, is a common precursor to other iron compounds[\[1\]](#).

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References

- 1. Iron(II) bromide - Wikipedia [en.wikipedia.org]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. CAS 7789-46-0: Ferrous bromide | CymitQuimica [cymitquimica.com]
- 4. Page loading... [guidechem.com]
- 5. 溴化铁(II) 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Ferrous bromide | Br₂Fe | CID 82240 - PubChem [pubchem.ncbi.nlm.nih.gov]
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